

(2-Fluorobenzyl)hydrazine dihydrochloride CAS number 1349715-77-0

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Compound of Interest

Compound Name:	(2-Fluorobenzyl)hydrazine dihydrochloride
Cat. No.:	B581231

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(2-Fluorobenzyl)hydrazine Dihydrochloride: A Technical Overview

CAS Number: 1349715-77-0

This technical guide provides a comprehensive overview of **(2-Fluorobenzyl)hydrazine dihydrochloride**, a fluorinated hydrazine derivative with potential applications in organic synthesis and medicinal chemistry. The information presented is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

(2-Fluorobenzyl)hydrazine dihydrochloride is a synthetic compound characterized by a 2-fluorobenzyl group attached to a hydrazine moiety, and it is supplied as a dihydrochloride salt. [1] This salt form generally enhances its water solubility, making it a versatile reagent in various chemical reactions.[1] The key chemical and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ Cl ₂ FN ₂	[1] [2] [3]
Molecular Weight	213.08 g/mol	[1] [2] [3]
CAS Number	1349715-77-0	[2]
Appearance	Solid	[4]
Purity	≥98%	[2]
Storage Conditions	4°C, stored under nitrogen	[2]
SMILES	Cl.CI.NNCC1=C(F)C=CC=C1	[2]
InChIKey	JXGBATVWHGJBEX- UHFFFAOYSA-N	[1]

Synthesis

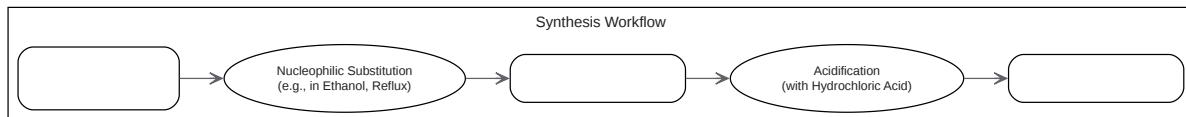
The synthesis of **(2-Fluorobenzyl)hydrazine dihydrochloride** typically involves a two-step process. The first step is a nucleophilic substitution reaction, followed by salt formation.

General Synthesis Protocol

A general method for the synthesis of **(2-Fluorobenzyl)hydrazine dihydrochloride** is as follows:

- Reaction of 2-Fluorobenzyl Halide with Hydrazine Hydrate: A 2-fluorobenzyl halide (such as 2-fluorobenzyl chloride) is reacted with hydrazine hydrate. This reaction is typically carried out under reflux conditions in a suitable solvent like ethanol.[\[1\]](#) The hydrazine acts as a nucleophile, displacing the halide to form (2-Fluorobenzyl)hydrazine.
- Formation of the Dihydrochloride Salt: The resulting (2-Fluorobenzyl)hydrazine is then treated with hydrochloric acid to form the dihydrochloride salt.[\[1\]](#)

The following diagram illustrates the general workflow for the synthesis of **(2-Fluorobenzyl)hydrazine dihydrochloride**.



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General synthesis workflow for **(2-Fluorobenzyl)hydrazine dihydrochloride**.

Potential Applications

While specific, detailed applications of **(2-Fluorobenzyl)hydrazine dihydrochloride** are not extensively documented in publicly available literature, its structural features suggest potential uses in several areas of chemical and pharmaceutical research.

Organic Synthesis

The compound serves as a versatile building block in organic synthesis. The hydrazine moiety can participate in various reactions to form heterocyclic compounds, which are important scaffolds in many biologically active molecules. The presence of the fluorine atom on the benzyl ring can influence the electronic properties and reactivity of the molecule, potentially leading to novel chemical entities.^[1]

Medicinal Chemistry

The hydrazine functional group is present in a number of compounds with known biological activities.^{[1][4]} Consequently, **(2-Fluorobenzyl)hydrazine dihydrochloride** is considered a potential scaffold for drug discovery.^[1]

- **Antimicrobial Activity:** Some hydrazine derivatives have demonstrated antibacterial and antifungal properties.^{[1][4]}
- **Anticancer Activity:** Certain hydrazine-containing compounds have been investigated for their potential to inhibit cancer cell growth.^{[1][4]}

It is important to note that while the structural motifs of **(2-Fluorobenzyl)hydrazine dihydrochloride** suggest these potential applications, extensive research is required to determine its efficacy and safety for any therapeutic use.[1]

Experimental Data and Protocols

A thorough review of scientific literature and chemical databases did not yield specific, detailed experimental protocols for the use of **(2-Fluorobenzyl)hydrazine dihydrochloride** in biological assays or as a synthetic reagent beyond the general synthesis description. Furthermore, no quantitative data on its biological activity or its involvement in specific signaling pathways has been publicly documented. One source explicitly states that there is currently no documented research on the specific mechanism of action of **(2-Fluorobenzyl)hydrazine dihydrochloride** in biological systems.[1]

Safety Information

Detailed hazard information for **(2-Fluorobenzyl)hydrazine dihydrochloride** is not readily available. However, based on its functional groups, certain precautions should be taken. Hydrazine derivatives can be irritants to the skin, eyes, and respiratory system, and may be toxic upon ingestion or inhalation.[1] Standard laboratory safety protocols should be followed when handling this compound.

In conclusion, **(2-Fluorobenzyl)hydrazine dihydrochloride** is a chemical compound with potential as a building block in organic synthesis and as a scaffold in medicinal chemistry. However, there is a notable lack of in-depth, publicly available research on its specific applications, biological activity, and mechanism of action. Further investigation is needed to fully characterize its properties and potential uses.

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